

Ansifaxine hydrochloride vs traditional SSRIs sexual function impact

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ansifaxine hydrochloride

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Mechanistic Pathways and Impact on Sexual Function

The fundamental difference in mechanism of action is the primary reason for the divergent sexual function profiles. The following diagram illustrates the proposed neurochemical pathways through which SSRIs and Ansifaxine influence sexual function.

Key Experimental Data and Protocols

For a professional comparison, the details of the supporting clinical trials are essential.

1. Ansifaxine Phase 3 Clinical Trial This is the key study verifying the efficacy and safety of Ansifaxine.

- **Study Design:** Multicenter, double-blind, randomized, placebo-controlled, Phase 3 trial [1].
- **Participants:** 588 eligible MDD patients aged 18-65 [1].
- **Intervention:** Random assignment to 8-week treatment with Ansifaxine 80 mg/day (n=187), Ansifaxine 160 mg/day (n=186), or placebo (n=185) [1].
- **Primary Efficacy Endpoint:** Change from baseline in the Montgomery-Åsberg Depression Rating Scale (MADRS) total score at week 8 [1].
- **Safety Endpoints:** Adverse events (AEs), vital signs, laboratory tests, ECG, and evaluation of suicide tendency and sexual function [1].
- **Key Findings:**

- **Efficacy:** Significant reduction in MADRS scores for both Ansofaxine groups (-20.0 and -19.9) vs. placebo (-14.6); $p < 0.0001$ [1].
- **Safety:** Treatment-Related Adverse Events (TRAEs) occurred in 59.2% (80 mg) and 65.22% (160 mg) of patients, compared to 45.11% in the placebo group. The study concluded it was effective and well-tolerated [1].

2. Evidence on SSRI-Associated Sexual Dysfunction The high incidence of sexual dysfunction with SSRIs is well-documented across numerous studies.

- **Study Designs:** Narrative reviews, prospective clinical studies, and observational cross-sectional studies analyzing data from multiple sources [2] [3] [4].
- **Assessment Methods:** Often use structured questionnaires (e.g., Arizona Sexual Experience Scale, Changes in Sexual Functioning Questionnaire) or direct physician inquiry to identify side effects that patients may not spontaneously report [2] [4].
- **Key Findings:** A large prospective study found the incidence of sexual dysfunction was **significantly higher when physicians directly asked patients** (58%) compared to spontaneous reporting [4]. Among SSRIs, **Paroxetine is consistently associated with the highest rates** [2].

Comparative Summary for Professionals

Aspect	Conclusion
Efficacy	Ansofaxine is effective for MDD, demonstrating significant improvement over placebo in pivotal Phase 2 and 3 trials [5] [1].
Sexual Function Profile	Ansofaxine holds a potential theoretical advantage over SSRIs due to its triple reuptake inhibition. While its specific incidence of sexual dysfunction was not highlighted in the major trial results, its mechanism provides a rationale for a better profile [6].
Data Gap	A head-to-head clinical trial directly comparing Ansofaxine to an SSRI with sexual function as a primary endpoint is needed to definitively confirm the proposed tolerability advantage. The current conclusion is inferred from mechanistic understanding and separate trial data.

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References

1. A phase 3, multicenter, double-blind, randomized, placebo- ... [nature.com]
2. Sexual dysfunction in selective serotonin reuptake inhibitors ... [pmc.ncbi.nlm.nih.gov]
3. Antidepressant-associated sexual dysfunction: impact, effects ... [pmc.ncbi.nlm.nih.gov]
4. Antidepressant-associated sexual dysfunction in outpatients [bmcp psychiatry.biomedcentral.com]
5. Efficacy, Safety, and Tolerability of Ansofaxine (LY03005 ... [pmc.ncbi.nlm.nih.gov]
6. Efficacy, Tolerability, and Safety of Toludesvenlafaxine for the ... [pmc.ncbi.nlm.nih.gov]

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